

N-Boc-3-Pyrroline: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *tert*-Butyl 2,5-dihydro-1*H*-pyrrole-1-carboxylate

Cat. No.: B1276909

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For researchers, scientists, and professionals in drug development, N-Boc-3-pyrroline (**tert-butyl 2,5-dihydro-1H-pyrrole-1-carboxylate**) stands as a pivotal building block in the synthesis of a wide array of bioactive molecules and pharmaceutical intermediates. Its unique structural features make it an invaluable precursor for creating complex nitrogen-containing heterocyclic compounds, particularly in the development of neuroactive drugs and antibacterial agents.

This in-depth technical guide provides a thorough overview of the commercial availability, key suppliers, and physicochemical properties of N-Boc-3-pyrroline. It also details experimental protocols for its synthesis and subsequent application in significant chemical transformations, offering a critical resource for laboratory and development settings.

Commercial Availability and Suppliers

N-Boc-3-pyrroline is readily available from a variety of chemical suppliers, catering to needs ranging from research and development quantities to bulk manufacturing. Purity levels typically range from 90% to over 98%, with the compound often supplied as a white to yellow low-melting solid or liquid.

Below is a summary of prominent suppliers and their typical offerings. Please note that availability and specifications are subject to change and should be confirmed with the respective suppliers.

Supplier	Typical Purity	Available Quantities	CAS Number
Thermo Fisher Scientific (Alfa Aesar)	96%, 97% ^{[1][2]}	1g, 5g and larger upon request	73286-70-1 ^[1]
Sigma-Aldrich (Merck)	≥98%	Custom quantities	73286-70-1
TCI Chemicals	>98.0% (GC)	Gram to kilogram scale	73286-70-1
Chem-Impex	≥98% (GC) ^[3]	Gram to kilogram scale	73286-70-1 ^[3]
Chemsric	90%, 98%, 99% ^[4]	Gram to multi-ton scale (listed)	73286-70-1 ^[4]
ChemicalBook	98%, 99% ^[5]	Gram to ton scale (listed)	73286-70-1 ^[5]

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of N-Boc-3-pyrroline is essential for its safe handling, storage, and application in synthesis.

Property	Value	Source(s)
CAS Number	73286-70-1	[1][3][4][6]
Molecular Formula	C ₉ H ₁₅ NO ₂	[1][3][4]
Molecular Weight	169.22 g/mol	[1][3]
Appearance	White to yellow low-melting solid or liquid	[5][7]
Melting Point	36-38 °C[6], 40-44 °C[3][7]	[3][6][7]
Boiling Point	208 °C (lit.)[2][5][7][8][9], 75 °C / 1.5 mmHg[3]	[2][3][5][7][8][9]
Density	0.981 g/mL at 25 °C (lit.)[2][5][8][9]	[2][5][8][9]
Refractive Index	n _{20/D} 1.458 (lit.)[5][7][9]	[5][7][9]
Solubility	Slightly soluble in water	[1][2][5][7][9]
Storage	2-8 °C, Keep in a dark place, Sealed in dry	[3][7]

Key Synthetic Applications and Experimental Protocols

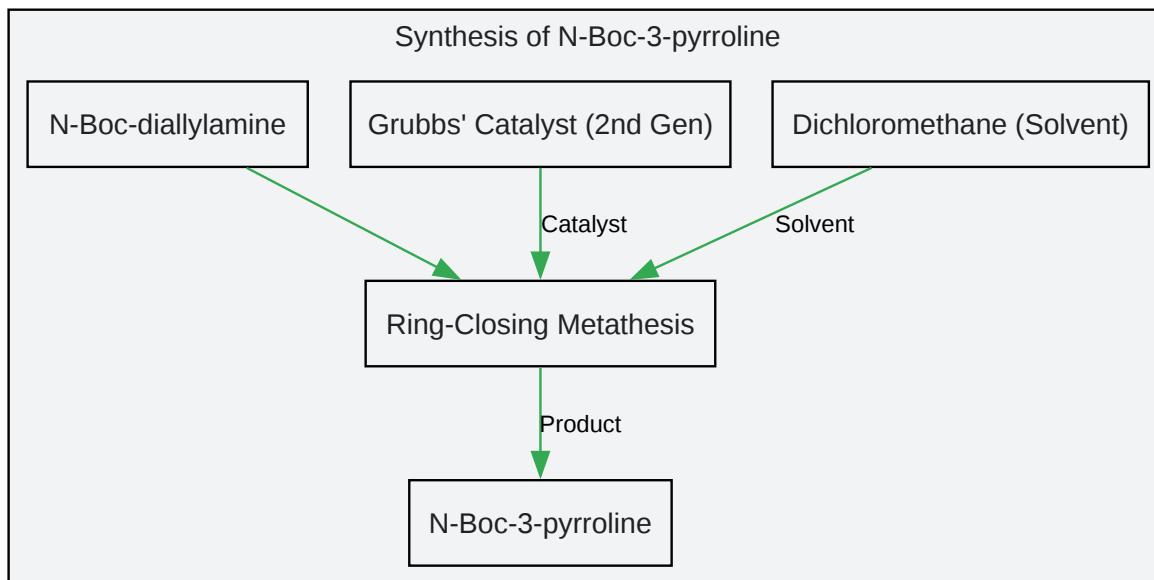
N-Boc-3-pyrroline is a versatile intermediate, notably utilized in the synthesis of γ -aminobutyric acid (GABA) analogues through reactions like the Heck arylation.[1][5][7][9] GABA is a major inhibitory neurotransmitter in the central nervous system, making its analogues valuable targets in drug discovery for neurological disorders.

Synthesis of N-Boc-3-pyrroline via Ring-Closing Metathesis

A reliable method for the preparation of N-Boc-3-pyrroline is through the ring-closing metathesis of N-Boc-diallylamine, as detailed in *Organic Syntheses*.

Experimental Protocol:

- Reaction Setup: In a round-bottomed flask equipped with a reflux condenser and a magnetic stirrer, dissolve N-Boc-diallylamine in dichloromethane.
- Catalyst Addition: Add Grubbs' second-generation catalyst to the solution. The reaction mixture is typically heated to reflux.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, cool the reaction mixture to room temperature and concentrate it under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to yield N-Boc-3-pyrroline as a white, crystalline, low-melting solid.^[6] A detailed procedure describes obtaining a yield of 90-94%.^[6]



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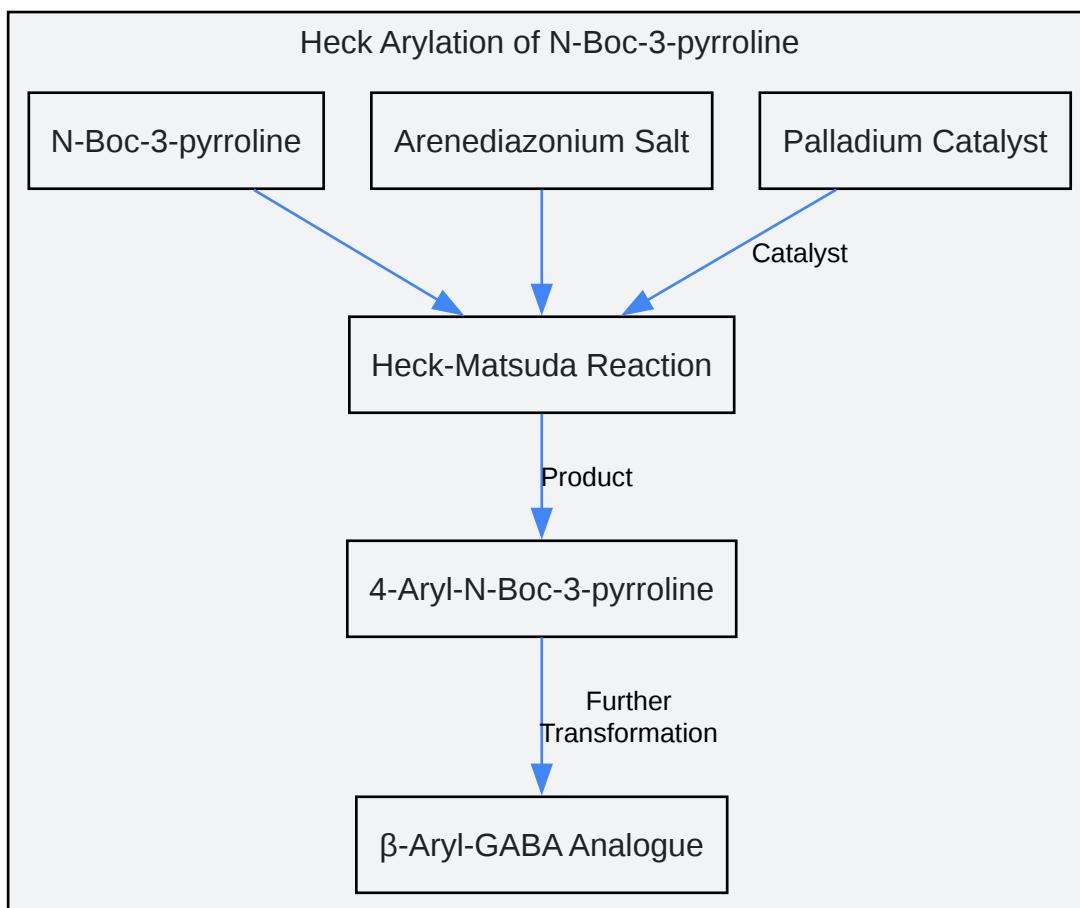
Synthesis of N-Boc-3-pyrroline via Ring-Closing Metathesis.

Application in Heck Arylation for the Synthesis of β -Aryl-GABA Analogue Precursors

N-Boc-3-pyrroline serves as a key substrate in Heck arylation reactions with arenediazonium salts to produce 4-aryl-N-Boc-3-pyrrolines, which are precursors to β -aryl-GABA analogues.[\[1\]](#) [\[5\]](#)[\[7\]](#)[\[9\]](#)

Experimental Protocol (Microwave-Assisted):

- Reactant Preparation: In a microwave-transparent vessel, combine N-Boc-3-pyrroline, an appropriate arenediazonium tetrafluoroborate, and a palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$).
- Solvent System: Use a suitable solvent system, such as a mixture of acetonitrile and water.
- Microwave Irradiation: Subject the reaction mixture to microwave irradiation at a set temperature for a short duration (e.g., 12-30 minutes).[\[10\]](#)
- Work-up and Purification: After cooling, extract the product with an organic solvent, dry the organic layer, and concentrate it. Purify the residue by column chromatography to obtain the desired 4-aryl-N-Boc-3-pyrroline derivative.

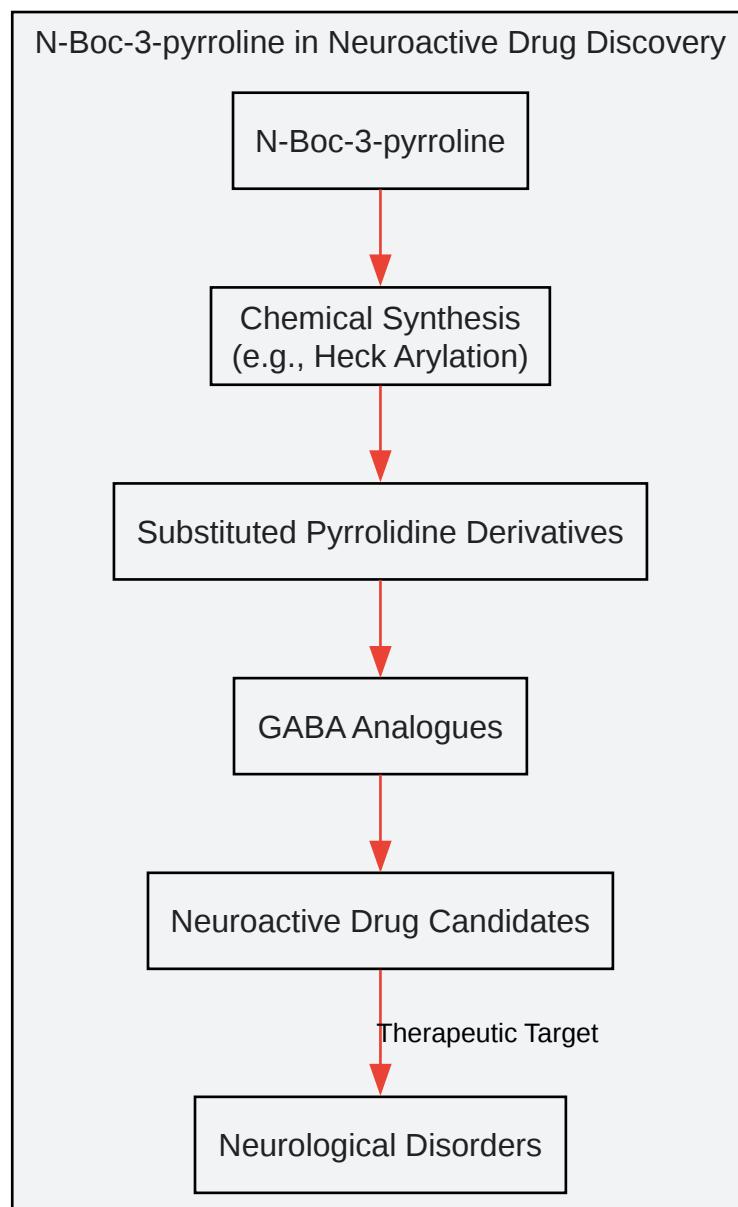


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Application of N-Boc-3-pyrroline in Heck Arylation.

Role in Drug Discovery and Development

The pyrrolidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs.[11] The conformational flexibility and stereochemical possibilities of the pyrrolidine ring allow for effective exploration of pharmacophore space.[11] N-Boc-3-pyrroline, as a precursor to substituted pyrrolidines, plays a crucial role in the synthesis of compounds targeting the central nervous system. Its application in the synthesis of GABA analogues highlights its importance in developing treatments for neurological conditions. The Boc-protecting group is instrumental in directing synthetic transformations and can be readily removed under acidic conditions to reveal the secondary amine for further functionalization.



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References

- 1. N-Boc-3-pyrroline, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. fishersci.fi [fishersci.fi]
- 3. chemimpex.com [chemimpex.com]
- 4. N-Boc-3-pyrroline | CAS#:73286-70-1 | Chemsric [chemsrc.com]
- 5. N-Boc-pyrroline | 73286-70-1 [chemicalbook.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. N-Boc-pyrroline CAS#: 73286-70-1 [m.chemicalbook.com]
- 8. fishersci.pt [fishersci.pt]
- 9. chembk.com [chembk.com]
- 10. researchgate.net [researchgate.net]
- 11. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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